

Recommended Solvent and Preparation Protocol for ZINC05007751

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ZINC05007751

Cat. No.: B15607139

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These application notes provide detailed guidance on the recommended solvent and handling procedures for the NEK6 inhibitor, **ZINC05007751** (CAS: 591239-68-8). Adherence to these protocols is crucial for ensuring the compound's stability and obtaining reliable experimental results.

Compound Information

Identifier	Value
ZINC ID	ZINC05007751
Synonyms	NEK6 inhibitor 8, (5Z)-2-hydroxy-4-methyl-6-oxo-5-[(5-phenylfuran-2-yl)methylidene]-5,6-dihydropyridine-3-carbonitrile
CAS Number	591239-68-8
Molecular Formula	C ₁₈ H ₁₂ N ₂ O ₃
Molecular Weight	304.3 g/mol

Solvent Recommendations

The recommended solvent for preparing stock solutions of **ZINC05007751** is Dimethyl Sulfoxide (DMSO). Several suppliers have reported solubility data for **ZINC05007751** in DMSO, as summarized in the table below. It is important to note that the compound is reported to be insoluble in water and ethanol[1].

Table 1: Solubility of **ZINC05007751** in DMSO

Supplier	Concentration (mg/mL)	Molar Concentration (mM)	Special Conditions
MedchemExpress	8.33	27.37	Ultrasonic, warming, and heat to 60°C may be required. Use newly opened DMSO. [2]
AbMole BioScience	8.33	Not Specified	Ultrasonic, warming, and heat to 60°C may be required.[3]
Selleck Chemicals	9	29.57	Use fresh DMSO as moisture can reduce solubility.[1]
Selleck Chemicals	61	200.46	Use fresh DMSO as moisture can reduce solubility.[1]

Note: The variability in reported solubility may be due to differences in the crystalline form of the compound, purity, and the specific batch. It is always recommended to perform a solubility test for each new batch of the compound.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol outlines the steps for preparing a concentrated stock solution of **ZINC05007751** in DMSO.

Materials:

- **ZINC05007751** powder
- Anhydrous/freshly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of **ZINC05007751** powder in a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add 328.62 μL of DMSO to 1 mg of **ZINC05007751**.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.
 - If necessary, gently warm the solution in a water bath or on a heat block set to a maximum of 60°C until the solid is completely dissolved^{[2][3]}. Caution: Avoid excessive heating, as it may degrade the compound.

- Storage: Once the compound is fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year)[1]. It is noted that the compound may be unstable in solution, and freshly prepared solutions are recommended[2].

Protocol 2: Preparation of Working Solutions

This protocol describes the dilution of the DMSO stock solution into aqueous buffers or cell culture media for in vitro assays.

Materials:

- **ZINC05007751** DMSO stock solution
- Aqueous buffer or cell culture medium
- Sterile tubes
- Pipettes

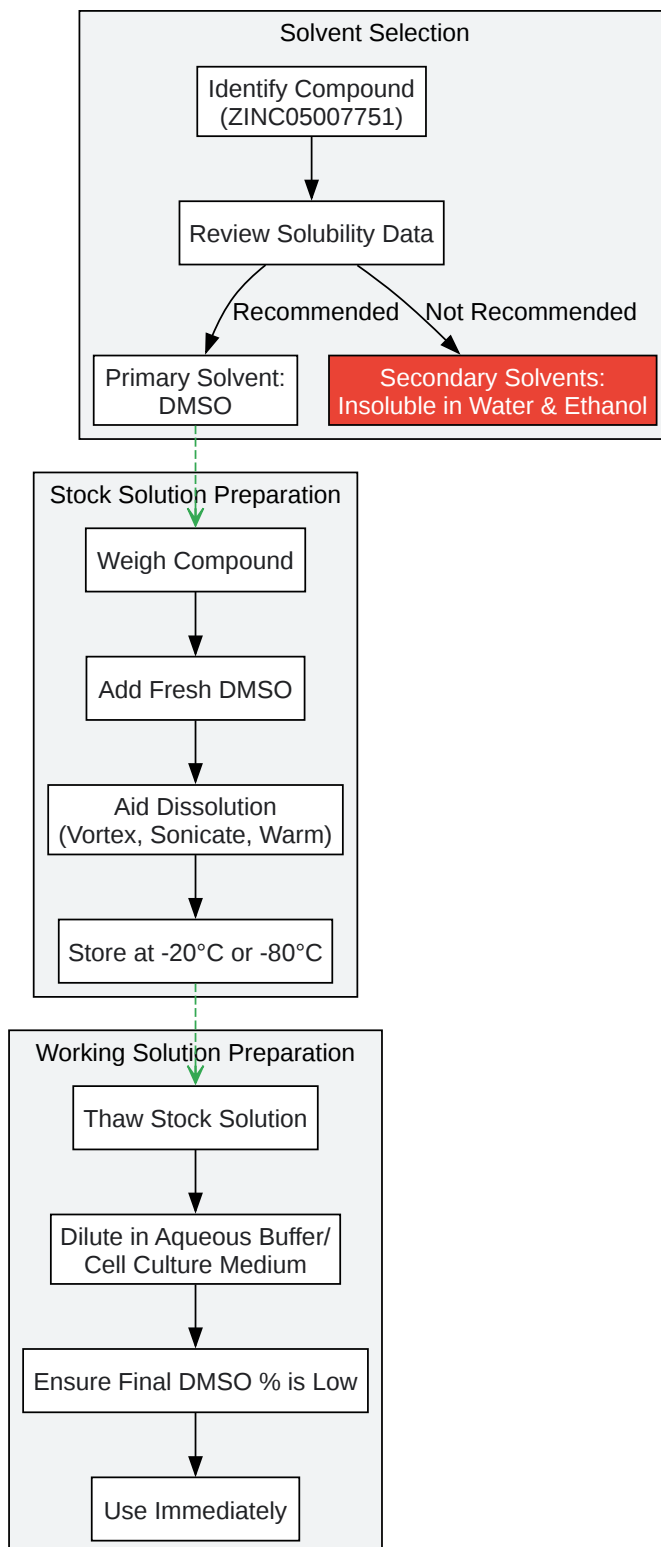
Procedure:

- Thawing: Thaw a vial of the **ZINC05007751** DMSO stock solution at room temperature.
- Dilution: Serially dilute the DMSO stock solution with the appropriate aqueous buffer or cell culture medium to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the assay is low (typically $\leq 0.5\%$) to avoid solvent-induced toxicity or off-target effects.
- Mixing: Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing, which can cause precipitation.
- Immediate Use: Use the prepared working solutions immediately for optimal results, as the compound's stability in aqueous solutions may be limited[2].

Visualization of the Solvent Selection and Solution Preparation Workflow

The following diagram illustrates the logical workflow for selecting a solvent and preparing solutions of **ZINC05007751**.

Workflow for ZINC05007751 Solution Preparation

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